

DPhPC: A Versatile Platform for Elucidating Ion Channel Activity

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Compound of Interest

Compound Name: DPhPC

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction:

1,2-diphytanoyl-sn-glycero-3-phosphocholine (**DPhPC**) has emerged as a cornerstone lipid for in vitro studies of ion channel activity. Its synthetic nature ensures high purity and resistance to oxidation, providing a robust and reproducible model membrane system.^[1] The branched acyl chains of **DPhPC** create a fluid and stable bilayer over a wide range of temperatures, making it an ideal matrix for reconstituting and analyzing the function of various ion channels.^[2] These artificial bilayer systems, often employed in planar lipid bilayer (PLB) electrophysiology, offer unparalleled control over the experimental conditions, allowing for precise investigation of channel gating, permeation, and modulation by lipids and pharmacological agents.^{[3][4]}

This document provides detailed application notes and experimental protocols for utilizing **DPhPC** in the study of ion channel activity, targeted at researchers, scientists, and professionals in drug development.

Application Notes

DPhPC-based model membranes are instrumental in a variety of ion channel studies due to their advantageous physical and chemical properties.

Key Applications:

- **Single-Channel Recordings:** The high electrical resistance and stability of **DPhPC** bilayers are crucial for resolving the small picoampere currents associated with single ion channel gating events.[2] This allows for detailed characterization of channel conductance, open probability, and gating kinetics.
- **Reconstitution of Purified Channels:** **DPhPC** bilayers serve as a reliable matrix for reconstituting ion channels purified from various expression systems or synthesized in vitro. [3][5][6] This approach enables the study of channel function in a defined lipid environment, free from the complexities of a native cell membrane.
- **Investigating Lipid-Protein Interactions:** The ability to control the lipid composition of the **DPhPC** bilayer allows for systematic investigation into how specific lipids, such as anionic phospholipids or cholesterol, modulate ion channel activity.[7][8] Studies have shown that the presence of anionic lipids can increase the unitary conductance of certain potassium channels.[7]
- **Drug Screening and Characterization:** **DPhPC**-based platforms provide a simplified and controlled environment for screening potential drug candidates that target ion channels. The effects of compounds on channel gating and conductance can be precisely quantified.
- **Understanding Channel Gating Mechanisms:** The stable nature of **DPhPC** bilayers facilitates long-duration recordings necessary for studying the complex gating mechanisms of ion channels, including voltage-dependence and inactivation.[9]

Quantitative Data Summary

The following tables summarize key quantitative data from studies utilizing **DPhPC** to investigate ion channel properties.

Table 1: Unitary Conductance of K⁺ Channels in **DPhPC** Bilayers

Ion Channel	Lipid Composition	Symmetrical Solution	Conductance (pS)	Reference
Kcv	DPhPC	100 mM KCl, pH 7	~100	[3]
KcsA	DPhPC	100 mM KCl, pH 4	Lower than in DPhPC/DPhPS	[3]
KcsA	DPhPC / DPhPS (3:1)	100 mM KCl, pH 4	Higher than in pure DPhPC	[3]
KcvS	DPhPC	100 mM KCl, pH 7	~100	[7]
KcvS	DPhPC / DPhPS (1:1)	100 mM KCl, pH 7	Increased compared to pure DPhPC	[7]

Table 2: Influence of Membrane Composition on Kcv Channel Properties

Property	DPhPC	DPhPC + 1 mol% PIP ₂	DPhPC + 30% Cholesterol	Reference
Unitary Conductance	No significant change	Strong reduction at positive voltages	Minor, protein-specific effects	[3][7]
Open Probability (Po)	Voltage-dependent	Not specified	Minor, protein-specific effects	[7]

Experimental Protocols

Detailed methodologies for key experiments involving **DPhPC** are provided below.

Protocol 1: Planar Lipid Bilayer (PLB) Formation and Ion Channel Reconstitution

This protocol describes the formation of a **DPhPC** bilayer across a small aperture and the subsequent incorporation of ion channels for electrophysiological recording.

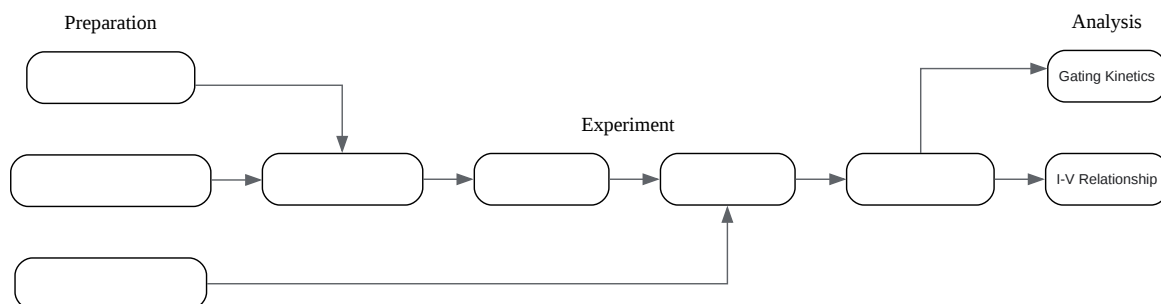
Materials:

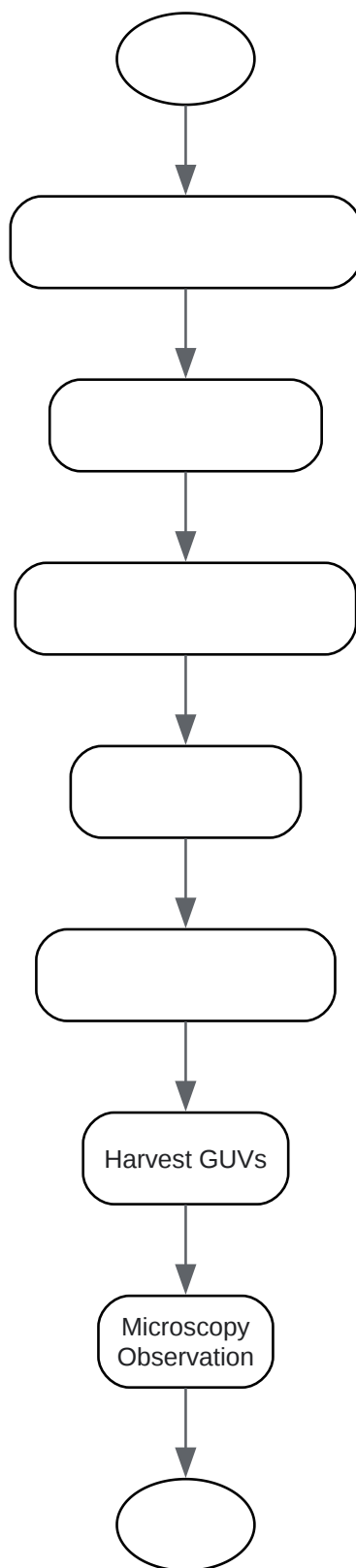
- **DPhPC** in an organic solvent (e.g., n-decane, 10 mg/mL)[10]
- Bilayer chamber with two compartments (cis and trans) separated by a thin partition with a small aperture (~100-200 μm)
- Ag/AgCl electrodes
- Patch-clamp amplifier and data acquisition system[3]
- Buffer solutions (e.g., 100 mM KCl, 10 mM HEPES, pH 7.0)[3]
- Purified ion channel preparation (e.g., in proteoliposomes or nanodiscs)

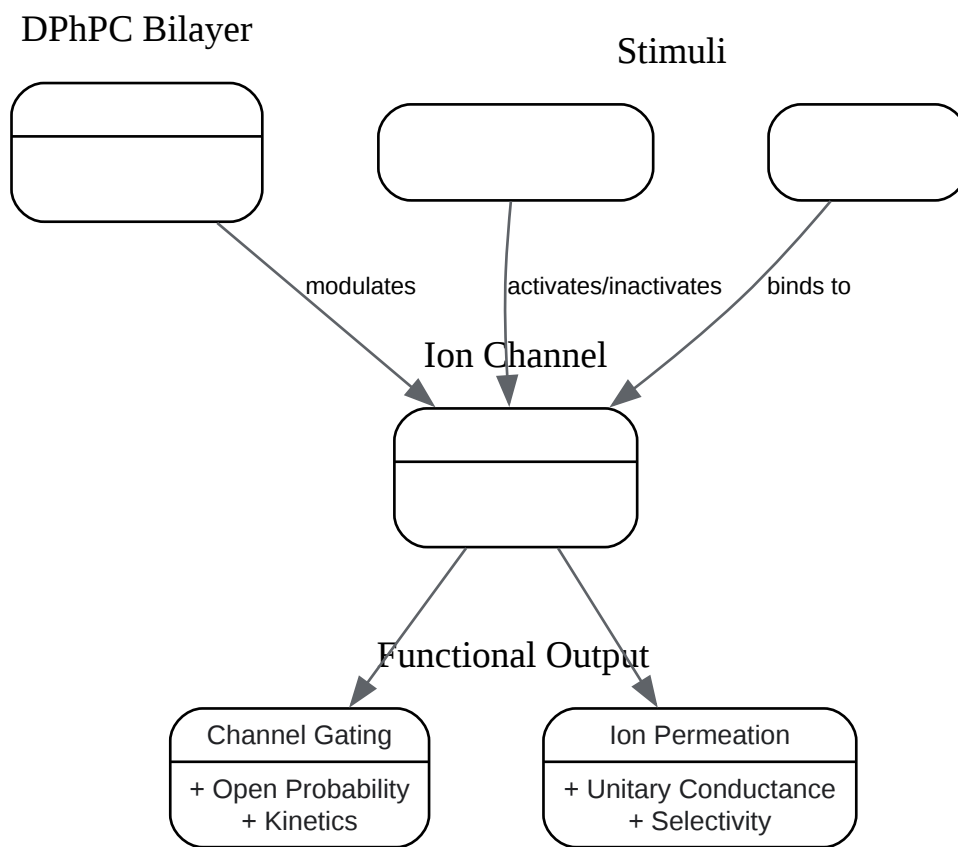
Procedure:

- Chamber Preparation: Clean the bilayer chamber and partition thoroughly.
- Bilayer Formation:
 - "Paint" a small amount of the **DPhPC**/decane solution across the aperture in the partition using a small brush or glass rod.
 - Allow the solvent to thin, leading to the spontaneous formation of a bilayer.
 - Monitor bilayer formation by measuring the membrane capacitance. A stable capacitance of approximately 0.5-1.0 $\mu\text{F}/\text{cm}^2$ indicates a successful bilayer.[10]
- Ion Channel Incorporation:
 - Add a small aliquot of the purified ion channel preparation to the cis compartment, directly below the bilayer.[3]

- Stir the solution gently to facilitate the fusion of proteoliposomes or insertion from nanodiscs into the bilayer.
- Channel insertion can be monitored by observing discrete, stepwise increases in the ionic current across the membrane under a constant applied voltage.[\[4\]](#)
- Electrophysiological Recording:
 - Once single-channel events are observed, record the current at various holding potentials to determine the channel's current-voltage (I-V) relationship and gating properties.
 - Data is typically filtered and digitized for analysis.[\[7\]](#)







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